Spectroscopic Profile of 3-Bromothiobenzamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Bromothiobenzamide*
CAS No.:	*2227-62-5*
Cat. No.:	*B1334085*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **3-Bromothiobenzamide**, a compound of interest in medicinal chemistry and materials science. The following sections present its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for data acquisition.

Spectroscopic Data Summary

The structural elucidation of **3-Bromothiobenzamide** is supported by a combination of spectroscopic techniques. The data presented in the following tables provide a comprehensive fingerprint of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule.

^{1}H NMR (Proton NMR) Data

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.85	br s	1H	NH
9.55	br s	1H	NH
8.01	t, J = 1.8 Hz	1H	Ar-H2
7.75	ddd, J = 7.9, 1.8, 1.0 Hz	1H	Ar-H6
7.69	ddd, J = 8.0, 2.1, 1.0 Hz	1H	Ar-H4
7.37	t, J = 7.9 Hz	1H	Ar-H5

Solvent: DMSO-d_6

^{13}C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
199.5	C=S
142.1	Ar-C1
135.8	Ar-C6
131.2	Ar-C5
130.6	Ar-C4
126.9	Ar-C2
121.7	Ar-C3

Solvent: DMSO-d_6

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

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Wavenumber (cm^{-1})	Intensity	Assignment
3369	Medium	N-H Stretch
3176	Medium	N-H Stretch
1621	Strong	C=C Aromatic Stretch
1563	Strong	N-H Bend
1418	Strong	C=S Stretch
882	Strong	C-H Aromatic Bend (out-of-plane)
785	Strong	C-Br Stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight.

m/z	Relative Intensity (%)	Assignment
217/219	100/98	$[M]^+$ (Molecular Ion)
200/202	45/44	$[M-NH_3]^+$
185/187	20/19	$[M-S]^+$
121	85	$[C_7H_5S]^+$
108	30	$[C_6H_4Br]^+$
76	55	$[C_6H_4]^+$

The presence of bromine is indicated by the characteristic M/M+2 isotope pattern.

Experimental Protocols

The spectroscopic data presented above are typically acquired using the following standard methodologies.

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NMR Spectroscopy

^{1}H and ^{13}C NMR spectra are recorded on a spectrometer operating at a frequency of 400 MHz for protons and 100 MHz for carbons. The sample is prepared by dissolving approximately 10-20 mg of **3-Bromothiobenzamide** in 0.7 mL of a deuterated solvent, such as dimethyl sulfoxide-d_6 (DMSO-d_6). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00 ppm).

IR Spectroscopy

The infrared spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample is prepared as a potassium bromide (KBr) pellet. A small amount of **3-Bromothiobenzamide** is mixed with dry KBr powder and pressed into a thin, transparent disk. The spectrum is recorded in the range of 4000-400 cm^{-1}.

Mass Spectrometry

Mass spectral data are acquired using an electron ionization (EI) mass spectrometer. The sample is introduced into the ion source, where it is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV). The resulting positively charged ions are then accelerated and separated based on their mass-to-charge ratio (m/z).

Logical Workflow for Spectroscopic Analysis

The process of characterizing a chemical compound like **3-Bromothiobenzamide** using spectroscopic methods follows a logical progression. This workflow ensures a comprehensive and accurate structural elucidation.

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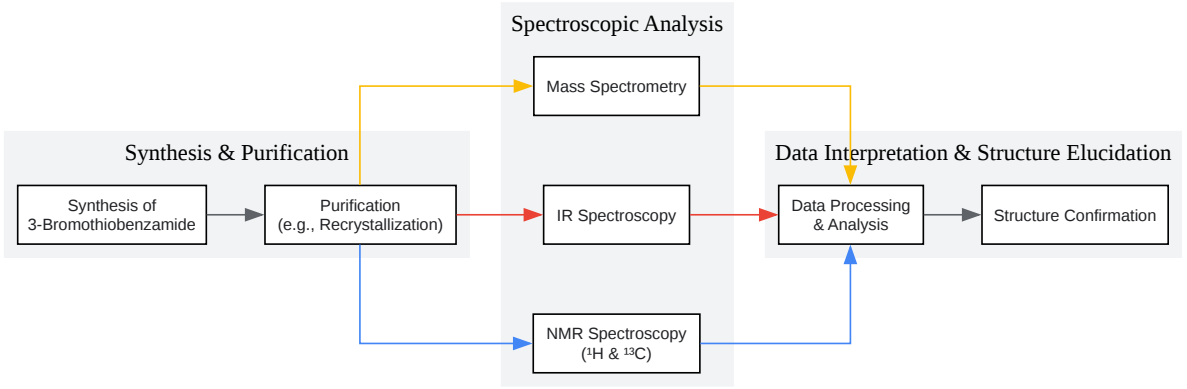

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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